

# Performing a DEPT-135 Experiment: Application Notes and Protocols

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## Compound of Interest

Compound Name: S 135

Cat. No.: B1680364

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## Introduction

Distortionless Enhancement by Polarization Transfer (DEPT) is a powerful Nuclear Magnetic Resonance (NMR) technique used for differentiating carbon atoms based on the number of attached protons.<sup>[1]</sup> The DEPT-135 experiment is a specific and highly informative variant that distinguishes between methyl ( $\text{CH}_3$ ), methylene ( $\text{CH}_2$ ), and methine ( $\text{CH}$ ) groups. In a DEPT-135 spectrum,  $\text{CH}$  and  $\text{CH}_3$  signals appear as positive peaks, while  $\text{CH}_2$  signals are phased negatively (inverted).<sup>[2]</sup> Quaternary carbons, which lack directly attached protons, are not observed in the DEPT-135 spectrum.<sup>[3]</sup> This technique offers a significant sensitivity enhancement compared to standard  $^{13}\text{C}$  NMR by transferring polarization from the highly abundant  $^1\text{H}$  nuclei to the less sensitive  $^{13}\text{C}$  nucleus.<sup>[3]</sup>

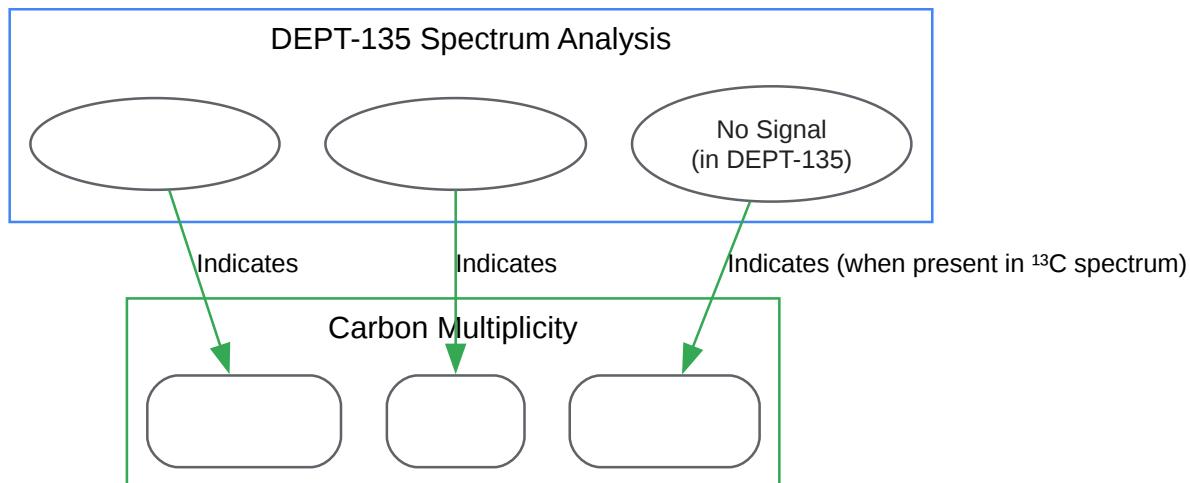
This application note provides a detailed protocol for performing a DEPT-135 experiment, from sample preparation to data analysis, intended to guide researchers in acquiring high-quality spectral data for structural elucidation.

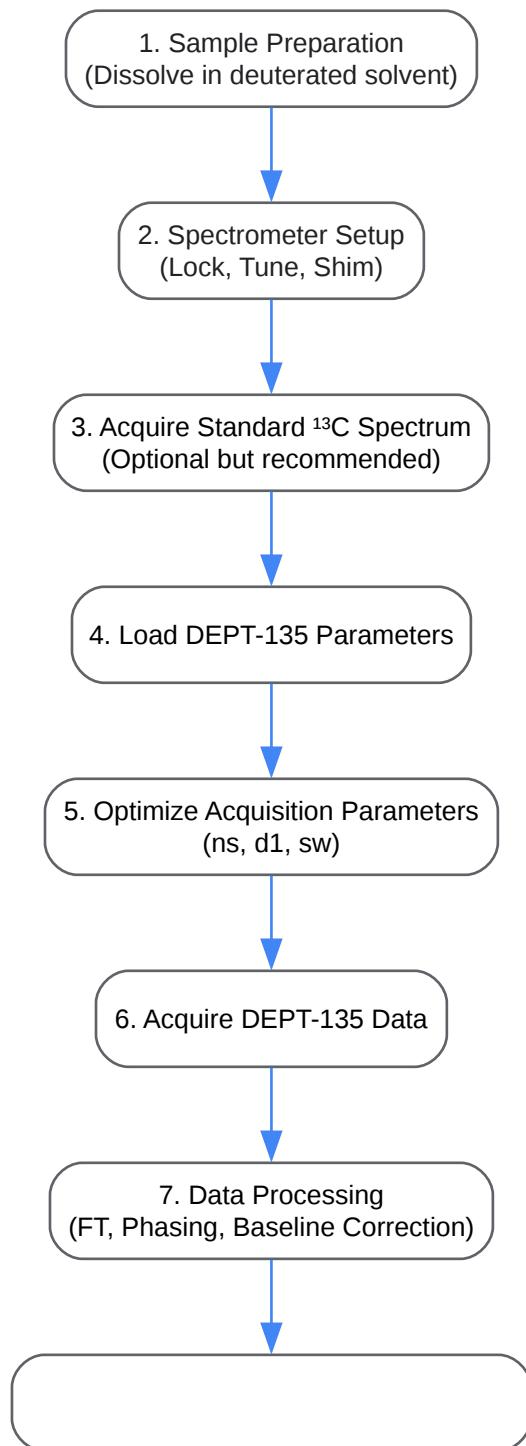
## Principle of the DEPT-135 Experiment

The DEPT pulse sequence is a sophisticated series of radiofrequency (RF) pulses and delays applied to both  $^1\text{H}$  and  $^{13}\text{C}$  nuclei.<sup>[3]</sup> The key to the experiment is the transfer of magnetization from protons to their directly attached carbons. The final step in the DEPT-135 sequence is a  $135^\circ$  proton pulse. The phase of the resulting  $^{13}\text{C}$  signal is dependent on the number of protons

attached to it, leading to the characteristic positive signals for CH/CH<sub>3</sub> and negative signals for CH<sub>2</sub> groups.

The logical flow of distinguishing carbon types using DEPT-135, often in conjunction with a standard broadband-decoupled <sup>13</sup>C spectrum, is outlined below.





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## References

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- 2. chem.libretexts.org [chem.libretexts.org]
- 3. DEPT: A tool for <sup>13</sup>C peak assignments — Nanalysis [nanalysis.com]
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